

Essential Safety and Logistical Information for Handling GSK-364735 Sodium

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Compound of Interest

Compound Name: GSK-364735 sodium

Cat. No.: B15567219

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Audience: Researchers, scientists, and drug development professionals.

This guide provides essential safety and logistical information for the handling and disposal of **GSK-364735 sodium**. The following procedures are based on established guidelines for handling potent solid pharmaceutical compounds and should be implemented to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

Appropriate PPE is critical to minimize exposure to **GSK-364735 sodium**. The following table summarizes the recommended PPE for handling this compound, based on guidelines from USP Chapter <800> and OSHA for handling hazardous drugs.^{[1][2]}

PPE Category	Specification	Reason for Use
Hand Protection	Two pairs of chemotherapy-rated nitrile gloves that meet the American Society for Testing Materials (ASTM) D6978 standard.[1]	To protect the skin from direct contact with the compound. Double-gloving provides an additional barrier.
Body Protection	Disposable, solid-front, long-sleeved gown made of low-permeability fabric with tight-fitting cuffs.[2]	To protect personal clothing and skin from contamination.
Eye and Face Protection	Chemical splash goggles and a face shield.[3]	To protect the eyes and face from splashes or airborne particles.
Respiratory Protection	An N95 or higher-rated respirator.[1][3]	To prevent inhalation of the powdered compound.
Foot Protection	Disposable shoe covers.[1]	To prevent the tracking of contaminants out of the handling area.

Operational Plan for Handling

A systematic approach is crucial for safely handling potent compounds. The following step-by-step plan outlines the key phases of handling **GSK-364735 sodium**.

2.1. Preparation:

- **Designated Area:** All handling of **GSK-364735 sodium** should occur in a designated area, such as a chemical fume hood or a powder containment hood, to control the release of airborne particles.
- **Gather Materials:** Before starting, ensure all necessary equipment and supplies are within the designated area. This includes the compound, solvents, weighing paper, spatulas, and waste containers.

- Don PPE: Put on all required PPE in the correct order before entering the designated handling area.

2.2. Handling:

- Weighing: Carefully weigh the desired amount of **GSK-364735 sodium** on weighing paper. Avoid creating dust.
- Solution Preparation: To dissolve the compound, slowly add the solvent to the solid to prevent splashing.^[4] Keep containers covered as much as possible.^[4]
- Spill Management: In the event of a spill, immediately alert others in the area. Use a pre-prepared spill kit appropriate for chemical hazards to clean the spill, working from the outside in. All materials used for spill cleanup must be disposed of as hazardous waste.^[4]

2.3. Post-Handling:

- Decontamination: Thoroughly decontaminate all surfaces and equipment used during the handling process with a validated cleaning agent.
- Doffing PPE: Remove PPE in the designated doffing area, taking care to avoid self-contamination. Dispose of single-use PPE in the appropriate hazardous waste container.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan

The disposal of **GSK-364735 sodium** and any contaminated materials must be handled in accordance with local, state, and federal regulations for pharmaceutical waste.

3.1. Waste Segregation:

- Contaminated Sharps: Needles, syringes, and other contaminated sharps should be placed in a designated sharps container.
- Contaminated Solids: Unused compound, contaminated weighing paper, gloves, gowns, and other solid materials should be collected in a clearly labeled hazardous waste container.

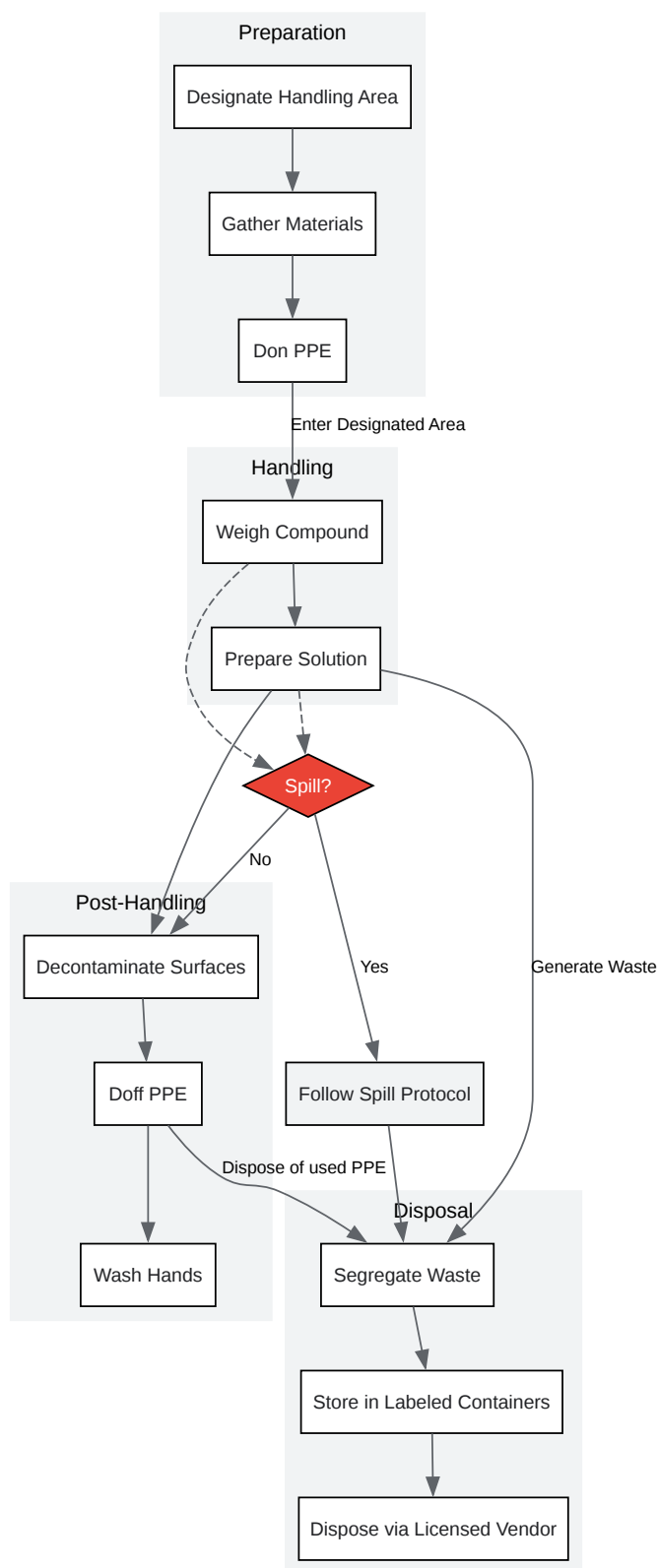
- Contaminated Liquids: Unused solutions and solvent rinses should be collected in a separate, clearly labeled hazardous waste container.

3.2. Disposal Methods:

- Incineration: The preferred method for disposing of pharmaceutical waste is high-temperature incineration by a licensed hazardous waste disposal facility.^[5]
- Landfill: In some cases, and in accordance with regulations, encapsulated or inert solid waste may be disposed of in a specially designed hazardous waste landfill.
- Do Not: Do not dispose of **GSK-364735 sodium** down the drain or in the regular trash.^{[6][7]}

Experimental Workflow

The following diagram illustrates the logical workflow for handling and disposing of **GSK-364735 sodium**.



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Caption: Workflow for handling and disposal of **GSK-364735 sodium**.

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